

A Technical Guide to the Nuclear Properties of Calcium-40

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Compound of Interest

Compound Name: Calcium-40

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For Researchers, Scientists, and Drug Development Professionals

Introduction

Calcium-40 (^{40}Ca) is a doubly magic, stable isotope of exceptional interest in fundamental and applied nuclear science. Comprising approximately 96.941% of natural calcium, its unique nuclear structure, characterized by closed shells of both 20 protons and 20 neutrons, imparts remarkable stability and makes it a crucial benchmark for nuclear models. This technical guide provides a comprehensive overview of the nuclear properties of **Calcium-40**, with a focus on the experimental methodologies employed to determine these characteristics. The information presented is intended to be a valuable resource for researchers in nuclear physics, radiochemistry, and drug development who may utilize calcium isotopes in their work.

Core Nuclear Properties of Calcium-40

The fundamental nuclear properties of **Calcium-40** are summarized in the tables below. These values have been determined through a variety of sophisticated experimental techniques, which are detailed in the subsequent sections.

Table 1: General Nuclear Properties of Calcium-40

Property	Value
Atomic Number (Z)	20
Neutron Number (N)	20
Mass Number (A)	40
Isotopic Abundance	96.941(156)% [1] [2] [3]
Half-life	Stable (Theoretically predicted to be unstable, but decay has never been observed) [2]
Nuclear Spin (I)	0 [1] [3]
Parity (π)	+

Table 2: Mass and Energy Properties of Calcium-40

Property	Value (amu)	Value (MeV/c ²)
Atomic Mass	39.962590983(22)	37223.937
Mass Excess	-34.84635 MeV [1]	
Binding Energy	342.05210464 MeV [1]	
Binding Energy per Nucleon	8.55130262 MeV [1]	

Table 3: Nuclear Size and Shape Properties of Calcium-40

Property	Value (femtometers)
Charge Radius	3.4776(19) fm [1]

Experimental Determination of Nuclear Properties

The precise measurement of the nuclear properties of **Calcium-40** requires a suite of advanced experimental techniques. This section outlines the methodologies for determining atomic mass, nuclear charge radius, and nuclear spin and parity.

Determination of Atomic Mass via Penning Trap Mass Spectrometry (PTMS)

Penning Trap Mass Spectrometry is a high-precision technique for determining the atomic mass of ions. The method relies on the measurement of an ion's cyclotron frequency in a strong, uniform magnetic field.

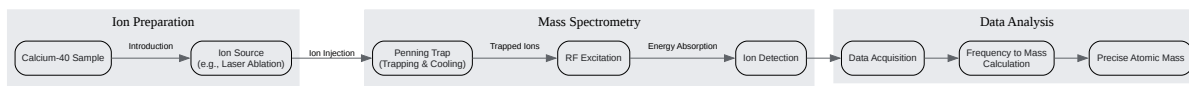
Experimental Protocol:

- **Ion Production and Introduction:** A sample containing **Calcium-40** is introduced into an ion source. For stable isotopes like ^{40}Ca , a common method is laser ablation from a solid target. The resulting Ca^+ ions are then guided into the Penning trap system.
- **Ion Trapping and Cooling:** The ions are captured within the Penning trap, which uses a combination of a strong homogeneous axial magnetic field for radial confinement and a weaker quadrupole electric field for axial confinement. The trapped ions are then cooled to reduce their kinetic energy, typically through buffer gas cooling or laser cooling.
- **Excitation and Frequency Measurement:** The trapped ions' motional frequencies (axial, magnetron, and cyclotron) are measured. The cyclotron frequency is determined by applying a radiofrequency (RF) field. When the RF field is resonant with the ion's cyclotron frequency, the ion's kinetic energy increases, which can be detected.
- **Data Analysis:** The atomic mass is calculated from the measured cyclotron frequency using the formula:

$$m = (q/\omega_c) * B$$

where m is the ion mass, q is its charge, ω_c is the cyclotron frequency, and B is the magnetic field strength. To achieve high precision, the measurement is typically performed as a ratio to a reference ion of well-known mass.

Experimental Workflow:



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Workflow for Penning Trap Mass Spectrometry.

Determination of Nuclear Charge Radius via Electron Scattering

Electron scattering experiments are a powerful tool for probing the charge distribution within a nucleus. By analyzing the angular distribution of scattered electrons, the nuclear charge radius can be determined.

Experimental Protocol:

- **Target Preparation:** A thin, uniform target of enriched **Calcium-40** is prepared. The target must be robust enough to withstand the electron beam while being thin enough to minimize multiple scattering events.
- **Electron Beam:** A high-energy beam of electrons (typically hundreds of MeV) is generated by a linear accelerator. The beam is precisely focused and directed onto the **Calcium-40** target.
- **Scattering and Detection:** The electrons scatter off the **Calcium-40** nuclei. A magnetic spectrometer is used to momentum-analyze the scattered electrons at various angles. Detectors, such as scintillators and wire chambers, are used to count the number of electrons scattered at each angle.
- **Data Analysis:** The differential cross-section (the probability of scattering at a given angle) is measured. The charge form factor, which is the Fourier transform of the nuclear charge distribution, is extracted from the cross-section data. By fitting the form factor with a model of the charge distribution (e.g., a Fermi distribution), the root-mean-square (rms) charge radius can be determined.

Experimental Workflow:

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Workflow for an Electron Scattering Experiment.

Determination of Nuclear Spin and Parity via Gamma-Ray Spectroscopy

The spin and parity of nuclear states are determined by studying the properties of gamma rays emitted during nuclear reactions. For the ground state of a stable, even-even nucleus like **Calcium-40**, the spin and parity are 0^+ . The following protocol describes a general method for determining the spin and parity of excited nuclear states, which is fundamental to understanding nuclear structure.

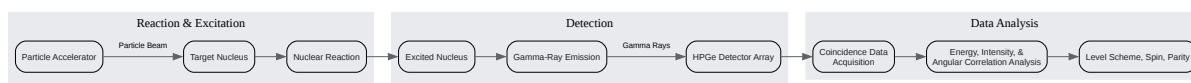
Experimental Protocol:

- **Nuclear Reaction:** An excited state of a nucleus is produced via a nuclear reaction. For example, a beam of particles (e.g., protons or alpha particles) from an accelerator can be directed at a target, leading to inelastic scattering or a fusion-evaporation reaction that populates excited states in the nucleus of interest.
- **Gamma-Ray Detection:** The excited nucleus de-excites by emitting gamma rays. These gamma rays are detected using an array of high-purity germanium (HPGe) detectors surrounding the target. HPGe detectors provide excellent energy resolution, allowing for the precise measurement of gamma-ray energies.
- **Coincidence Measurement:** To build a level scheme and determine the sequence of gamma-ray emissions, coincidence measurements are performed. This involves detecting two or

more gamma rays in different detectors within a very short time window, indicating they were emitted in a cascade from the same nucleus.

- **Angular Correlation/Distribution:** The angular distribution or correlation of the emitted gamma rays is measured. The probability of detecting a gamma ray at a certain angle with respect to the beam direction or another gamma ray depends on the spins of the initial and final nuclear states and the multipolarity of the gamma-ray transition.
- **Data Analysis:** By analyzing the gamma-ray energies, intensities, coincidence relationships, and angular distributions, a nuclear level scheme can be constructed. The spin and parity of each state are then deduced by comparing the experimental data with theoretical predictions for different spin-parity assignments and transition multipolarities.

Experimental Workflow:



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Workflow for Gamma-Ray Spectroscopy.

Conclusion

The nuclear properties of **Calcium-40**, particularly its stability and doubly magic nature, make it a cornerstone for our understanding of nuclear physics. The precise determination of its characteristics through sophisticated experimental techniques such as Penning Trap Mass Spectrometry, electron scattering, and gamma-ray spectroscopy provides stringent tests for nuclear theories. For researchers in drug development and other applied sciences, a thorough understanding of these fundamental properties is essential when working with calcium isotopes, ensuring the accurate interpretation of experimental results and the development of novel applications.

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